

Application Note: Dinitroglycoluril (DINGU) in Melt-Cast Formulations

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *Dinitroglycoluril*

CAS No.: 55510-04-8

Cat. No.: B187610

[Get Quote](#)

Executive Summary & Rationale

Dinitroglycoluril (DINGU, DNGU) is a high-explosive compound (

) characterized by a high crystal density (~1.94 g/cm³) and significant insensitivity to shock and friction.[1][2][3] Unlike standard nitramines (RDX, HMX), DINGU possesses a unique hydrogen-bonded crystal lattice that contributes to its thermal stability and resistance to exudation in cast-cured systems.[1][2][3]

Why DINGU?

- **Density Advantage:** DINGU's density approaches that of HMX (1.91 g/cm³), offering high detonation velocity (>7,500 m/s) without the extreme sensitivity.[2][3]
- **Exudation Control:** In TNT-based melts, DINGU acts as a structural modifier, significantly reducing the exudation of liquid phases (eutectics) during thermal cycling.[1][2][3]
- **Insensitivity:** Formulations containing DINGU demonstrate superior resistance to bullet impact and sympathetic detonation compared to standard Composition B (TNT/RDX).[1][2][3]

Material Characterization & Pre-Requisites

Chemical Specifications

Component	Function	Melting Point	Density (Crystal)	Role in Matrix
DINGU	Solid Filler	>230°C (Decomp)	1.94 g/cm ³	High-velocity energetic oxidizer; structural stabilizer.[1][2][3]
TNT	Melt Carrier	80.8°C	1.65 g/cm ³	Liquid phase for casting; fuel source.[1][2][3]
DNAN	Alt. Carrier	94.0°C	1.34 g/cm ³	Insensitive melt base (requires higher solids loading).[1][2][3]
RDX (Class 1)	Co-Filler	204°C	1.82 g/cm ³	Booster component (optional for ternary blends). [1][2][3]

Particle Size Engineering

Critical Insight: DINGU exhibits a needle-like or plate-like crystal habit derived from its synthesis (nitration of glycoluril).[1][2][3] Direct incorporation of crude DINGU into a melt results in unmanageable viscosity (dilatancy).[1][2][3]

- Requirement: Micronization or recrystallization to a particle size of 1–10 μm is essential for pourability.[1][2][3]
- Protocol: Fluid energy milling (Jet Milling) is recommended over ball milling to minimize impact stress during size reduction.[1][2][3]

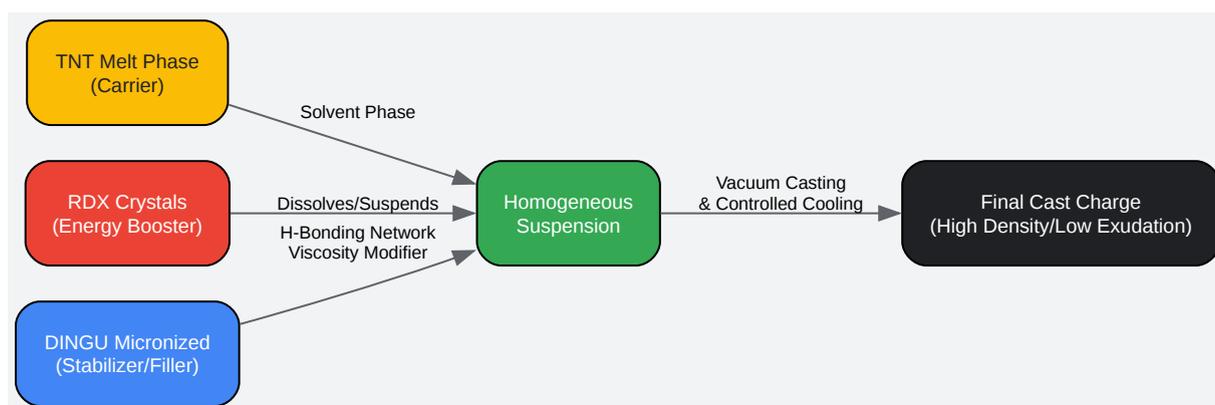
Formulation Strategy: The Ternary System

While DINGU can replace RDX entirely, a Ternary System (TNT/RDX/DINGU) often yields the optimal balance of rheology and performance.[2][3] The DINGU stabilizes the RDX within the TNT melt.[2][3]

Target Formulation (Reference Grade):

- TNT: 40% (wt)[1][2][3]
- RDX: 30% (wt)[1][2][3]
- DINGU: 30% (wt)[1][2][3]

Mechanism of Action: The following diagram illustrates the formulation logic and the role of DINGU in the matrix.



[Click to download full resolution via product page](#)

Figure 1: Logical flow of the Ternary Formulation System.

Detailed Experimental Protocol

Phase 1: Preparation of the Melt Base[3]

- Equipment Setup: Use a jacketed stainless steel reactor with a high-torque anchor agitator. [1][2][3] Ensure the vessel is grounded.

- Temperature Control: Set the jacket temperature to 85°C (for TNT) or 98°C (for DNAN).
 - Note: Do not exceed 105°C. DINGU is stable, but thermal history should be minimized for safety.[1][2][3]
- Carrier Melting: Charge the TNT flask. Agitate slowly (50 RPM) until fully molten.
- Degassing: Apply a vacuum (200 mbar) for 10 minutes to remove trapped air from the molten carrier.

Phase 2: Incorporation of Solids (The "Wetting" Stage)

Causality: Rapid addition of high-surface-area DINGU will cause "seizing" of the mix.[1][2][3]
Incremental addition allows the carrier to wet the crystal surfaces.[1][2][3]

- Agitation Increase: Increase stirrer speed to 150-200 RPM to create a vortex.
- Surfactant Addition (Optional): Add 0.1% Lecithin or proprietary surfactant to reduce surface tension and aid wetting.[1][2]
- RDX Addition: Add the RDX portion first. Allow 10 minutes for mixing. RDX has partial solubility in TNT, which slightly lowers the viscosity of the liquid phase.[2][3]
- DINGU Addition: Add micronized DINGU in 5% increments.
 - Observation Point: Monitor motor torque.[1][2] If torque spikes >20% above baseline, pause addition and allow the mix to shear-thin.[1][2]
- Final Mixing: Once all solids are added, mix at 85°C for 30 minutes under vacuum (50 mbar) to remove surface-adsorbed volatiles.

Phase 3: Casting and Curing[3]

- Mold Preparation: Preheat molds to 80°C. Cold molds cause thermal shock and base cracking.[1][2]
- Pouring: Break vacuum and pour the slurry into molds using a vibration table to assist flow and bubble release.

- Cooling Cycle (Annealing):
 - Critical Step: DINGU formulations can be brittle.^{[1][2][3]} A controlled cooling ramp is required.^{[1][2][3]}
 - Ramp: Cool from 85°C to ambient at a rate of 5°C per hour.
 - Riser: Use a heated riser to feed the casting as it shrinks (TNT shrinks ~13% upon solidification).^{[1][2][3]}

Process Validation & Safety Testing

Every batch must be validated against standard metrics to ensure the "Self-Validating" requirement of this protocol.

Viscosity & Rheology

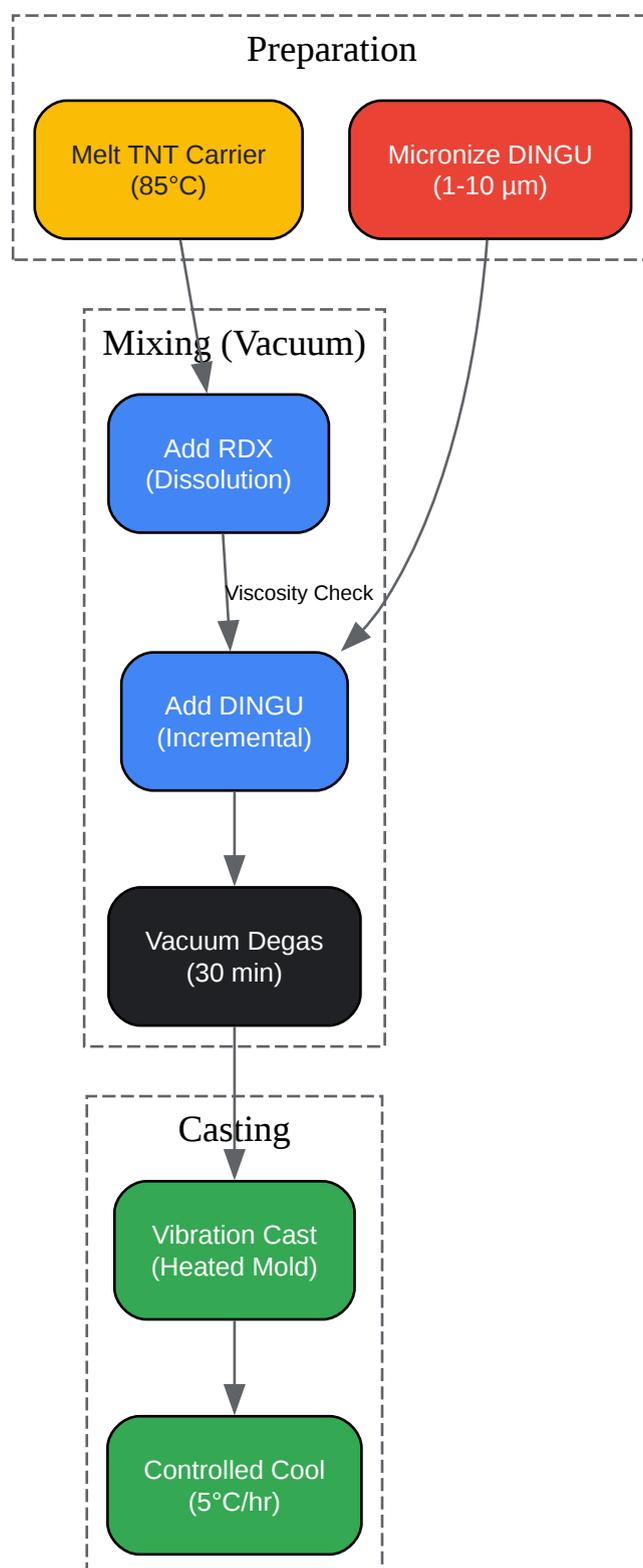
Measure using an Efflux Viscometer or Rotational Rheometer at 85°C.

- Target: < 40 Poise (pourable).
- Failure Mode: If viscosity is too high, the DINGU particle size distribution is likely too broad (fines <1µm causing thixotropy).^{[1][2][3]}

Performance Metrics (Comparative)

Test	Standard Comp B (60/40)	DINGU Ternary (40/30/30)	Note
Density (g/cm ³)	1.68 - 1.70	1.74 - 1.77	Higher density = Higher Pressure (). ^{[1][2][3]}
Detonation Velocity	~7,900 m/s	~7,800 - 8,000 m/s	Comparable energy output. ^{[1][2][3]}
Impact Sensitivity	Sensitive (RDX driven)	Reduced	DINGU buffers the RDX crystals. ^{[1][2][3]}
Exudation (70°C)	High	Negligible	DINGU lattice traps the liquid phase. ^{[1][2][3]}

Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Step-by-step experimental workflow for DINGU melt-cast formulation.[1][2][3]

References

- **Dinitroglycoluril** Properties: Wikipedia contributors. (2023).^{[1][2][3]} **Dinitroglycoluril**.^{[1][2][3][4]} Wikipedia, The Free Encyclopedia.^{[1][2][3]} [Link](#)
- Ternary Explosive Compositions: M. R. L. Donguy. (1979).^{[1][2][3]} Ternary Explosive Compositions. U.S. Patent 4,148,674.^{[1][2][3]} [Link](#)
- Melt-Cast Technology: Ravi, P., et al. (2011).^{[1][2][3]} Review on Melt Cast Explosives. Propellants, Explosives, Pyrotechnics.^{[1][2][3][5][6][7][8]} [Link](#)^{[1][2][3]}
- DNAN Compatibility: Provatas, A. (2010).^{[1][2][3]} DNAN - A Replacement for TNT in Melt-Cast Formulations.^{[1][2][3][8][9]} DSTO Defence Science and Technology Organisation.^{[1][2]} [Link](#)
- Chemical Safety Data: NOAA Office of Response and Restoration. **DINITROGLYCOLURIL**.^{[1][2][3][4]} CAMEO Chemicals.^{[1][2][3][4]} [Link](#)^{[1][2][3]}

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Dinitroglycoluril | C4H4N6O6 | CID 62101 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Dinitroglycoluril - Wikipedia [en.wikipedia.org]
- 3. psemc.com [psemc.com]
- 4. DINITROGLYCOLURIL <OR> DINGU | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 5. dettx.com [dettx.com]
- 6. US4148674A - Ternary explosive compositions - Google Patents [patents.google.com]
- 7. orgchemres.org [orgchemres.org]
- 8. researchgate.net [researchgate.net]

- [9. imemg.org \[imemg.org\]](https://www.imemg.org)
- To cite this document: BenchChem. [Application Note: Dinitroglycoluril (DINGU) in Melt-Cast Formulations]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b187610#using-dinitroglycoluril-in-melt-cast-explosive-formulations>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com